

Compound Profile: 2,7-Dibromo-9,9-bis(6-bromohexyl)fluorene

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Compound Focus: 9,9-Bis(6-bromohexyl)fluorene

CAS No.: 269059-34-9

Cat. No.: S3139900

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The following table consolidates the key identifying information and physical properties for this compound, which is a crucial starting point for any purification work [1] [2].

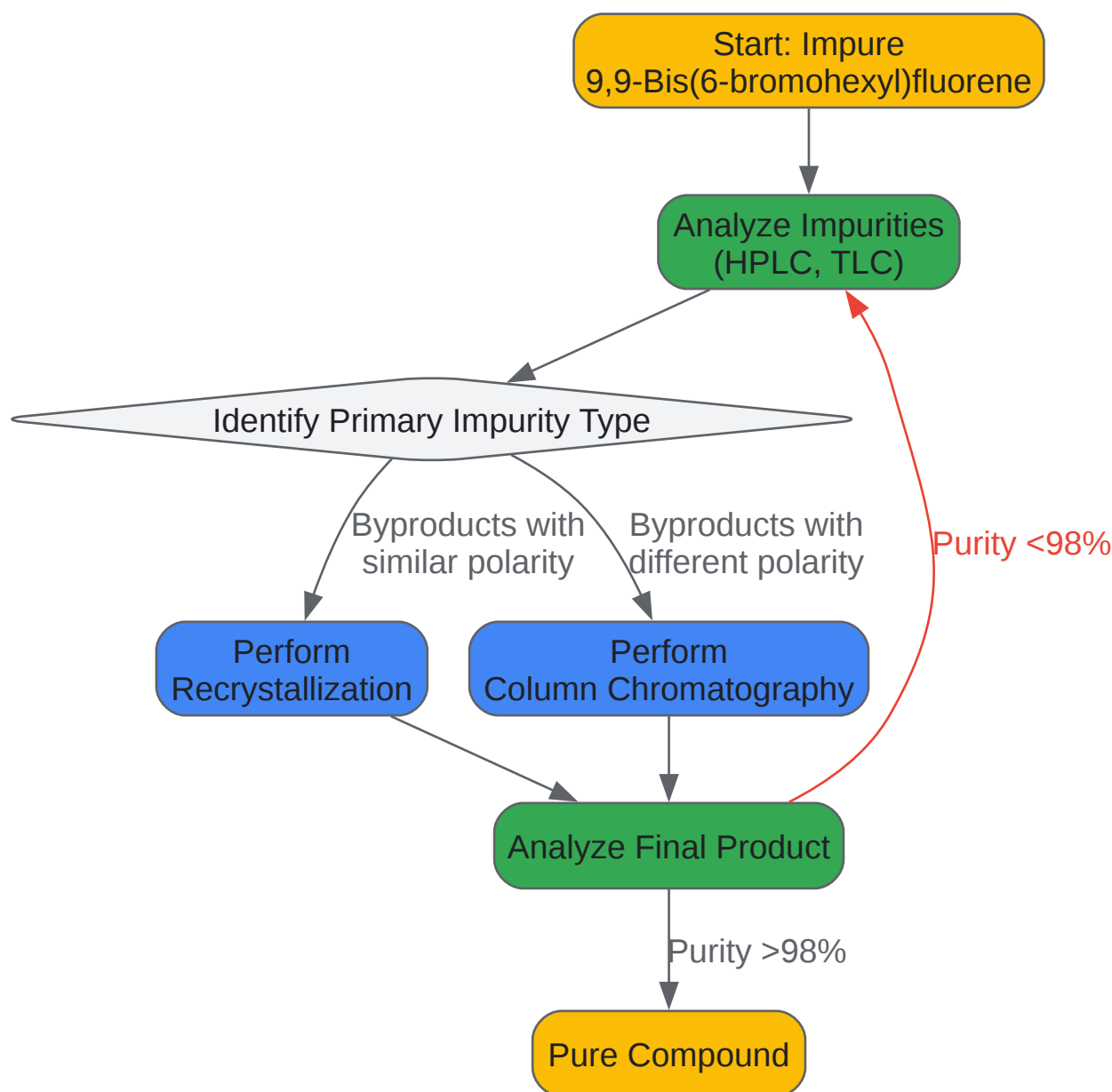
Property	Value / Description
CAS RN	570414-33-4 [1] [2]
Molecular Formula	C ₂₅ H ₃₀ Br ₄ [1] [2]
Molecular Weight	650.13 g/mol [1] [2]
Purity	>98.0% (HPLC) [1]
Physical Appearance	White to almost white powder to crystal [1] [2]
Melting Point	72 °C [1] [2]
Recommended Storage	Room temperature, in a cool and dark place (<15°C) [1]

Guidance on Purification Method Development

While explicit purification protocols for **9,9-Bis(6-bromohexyl)fluorene** are not available in the search results, you can develop effective methods based on standard laboratory techniques and its known physical properties.

- **Leverage Standard Techniques:** Common purification methods for organic compounds like this include **recrystallization**, **column chromatography**, and **preparative HPLC**. The choice of method often depends on the nature of the impurities and the required final purity.
- **Exploit Physical Properties:** The documented **melting point (72°C)** is a critical parameter. A sharp melting point and the reported white crystalline appearance suggest the commercial material is already of good purity [1]. Recrystallization from a suitable solvent (or solvent pair) is a likely effective method for further purification.
- **Analyze and Troubleshoot:** The purity is typically assessed by **HPLC** (as referenced in the specifications) and melting point determination [1]. If the purity is insufficient after a first purification attempt, you may need to optimize the solvent system, try a different technique like chromatography, or perform a second recrystallization.

The diagram below outlines a logical workflow for approaching the purification of this compound.



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Frequently Asked Questions (FAQs)

Q1: What is the typical purity of commercially available 9,9-Bis(6-bromohexyl)fluorene, and what are the likely impurities? The compound is available with a purity of >98.0% (HPLC) [1]. Likely impurities can include incomplete bromination precursors (e.g., mono-bromo side-chain variants), oxidation byproducts, or inorganic salts from the synthesis. Analysis by HPLC or TLC against known standards is necessary to confirm.

Q2: How should I store this compound to ensure its stability? It is recommended to store this compound at **room temperature in a cool and dark place**, preferably **below 15°C** [1]. As a bromide-based compound, protecting it from light and moisture in a tightly sealed container will help maintain stability.

Q3: What is the primary synthetic application of this compound? This molecule is primarily used as a **key monomer or building block in polymer synthesis**, particularly in the production of fluorene-based π -conjugated polymers via reactions like Suzuki polycondensation [3]. Its multiple bromine sites allow for further functionalization and chain extension.

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References

1. 2,7-Dibromo-9,9-bis(6-bromohexyl)fluorene [tcichemicals.com]
2. 2,7-Dibromo-9,9-bis(6-bromohexyl)fluorene 98.0+%, TCI ... [fishersci.com]
3. Effect of side-chain halogenation on the interactions of conjugated... [pubs.rsc.org]

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